

Cross-Validation of Analytical Methods for 5-Methyl-1H-indazol-4-ol

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Compound of Interest

Compound Name: 5-Methyl-1H-indazol-4-ol

CAS No.: 1360968-74-6

Cat. No.: B1437451

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Executive Summary & Strategic Context

5-Methyl-1H-indazol-4-ol is a critical bicyclic heterocyclic scaffold used primarily as an intermediate in the synthesis of small-molecule kinase inhibitors (e.g., targeting ERK, VEGFR, or TRP channels).[1] Its structural duality—containing both an amphoteric indazole ring and a phenolic hydroxyl group—presents unique analytical challenges.

In early-stage drug discovery, relying solely on HPLC-UV (High-Performance Liquid Chromatography with Ultraviolet detection) can lead to "purity inflation" due to the non-detection of inorganic salts or co-eluting isomers.[1] Conversely, qNMR (Quantitative Nuclear Magnetic Resonance) offers absolute quantification but lacks the sensitivity for trace impurity profiling.[1]

This guide details a Cross-Validation Protocol that integrates orthogonal methodologies (HPLC-UV, LC-MS, and qNMR) to ensure data integrity compliant with ICH Q2(R1) guidelines.

Chemical Profile & Analytical Challenges

Property	Specification	Analytical Implication
Formula	C ₈ H ₈ N ₂ O	MW: 148.16 g/mol
Acidity (pKa)	~9.5 (Phenol), ~1.5 (Indazole NH ⁺)	Requires pH-controlled mobile phase (Acidic preferred).[1][2]
Solubility	DMSO, Methanol; Poor in Water	DMSO-d ₆ is the preferred solvent for NMR.[1]
Chromophores	Indazole ring system	Strong UV absorption at 254 nm and 280 nm.
Critical Impurities	Regioisomers (N1 vs N2 alkylation), Oxidation byproducts	Requires high-resolution separation (C18 or Phenyl-Hexyl).[1]

Method A: Stability-Indicating RP-HPLC (The Workhorse)

Purpose: Routine purity testing, impurity profiling, and stability monitoring.[1]

Experimental Protocol

System: Agilent 1290 Infinity II or equivalent. Stationary Phase: C18 End-capped Column (e.g., Zorbax Eclipse Plus C18, 3.5 μm, 4.6 x 100 mm).[1] Rationale: The "end-capped" feature reduces silanol interactions with the basic nitrogen of the indazole ring, preventing peak tailing.

Mobile Phase:

- Solvent A: 0.1% Trifluoroacetic Acid (TFA) in Water (pH ~2.0).[1]
- Solvent B: Acetonitrile (ACN).[1][3][4]
- Note: TFA suppresses the ionization of the phenolic group and protonates the indazole, ensuring a single ionic species for sharp peaks.[1]

Gradient Program:

Time (min)	% Solvent B	Flow Rate (mL/min)
0.0	5	1.0
8.0	95	1.0
10.0	95	1.0
10.1	5	1.0

| 14.0 | 5 | 1.0 |[1]

Detection: UV at 254 nm (primary) and 220 nm (secondary for non-aromatic impurities).[1]

Performance Metrics (Validation Data)

- Linearity (R^2): > 0.999 (Range: 10–200 µg/mL).[1][5]
- LOD/LOQ: 0.05 µg/mL / 0.15 µg/mL.
- Specificity: Resolution (R_s) > 2.0 between **5-Methyl-1H-indazol-4-ol** and its nearest regioisomer.[1]

Method B: qNMR (The Orthogonal Validator)

Purpose: Absolute purity determination (Weight %) without reference standards.[1]

Experimental Protocol

Instrument: Bruker Avance III 400 MHz (or higher). Solvent: DMSO-d6 (99.9% D). Internal Standard (IS): Maleic Acid (TraceCERT®) or 1,3,5-Trimethoxybenzene.

- Selection Logic: Maleic acid provides a singlet at ~6.3 ppm, distinct from the indazole aromatic protons (6.5–8.0 ppm) and methyl group (~2.3 ppm).[1]

Acquisition Parameters:

- Pulse Angle: 90°.

- Relaxation Delay (D1): ≥ 30 seconds (Critical: Must be $5 \times T_1$ of the slowest proton to ensure full relaxation).
- Scans: 16 or 32.

Calculation:

Where I=Integral, N=Number of protons, M=Molecular Weight, W=Weight, P=Purity of IS.^{[1][2]}
^{[6][7]}

Cross-Validation Framework

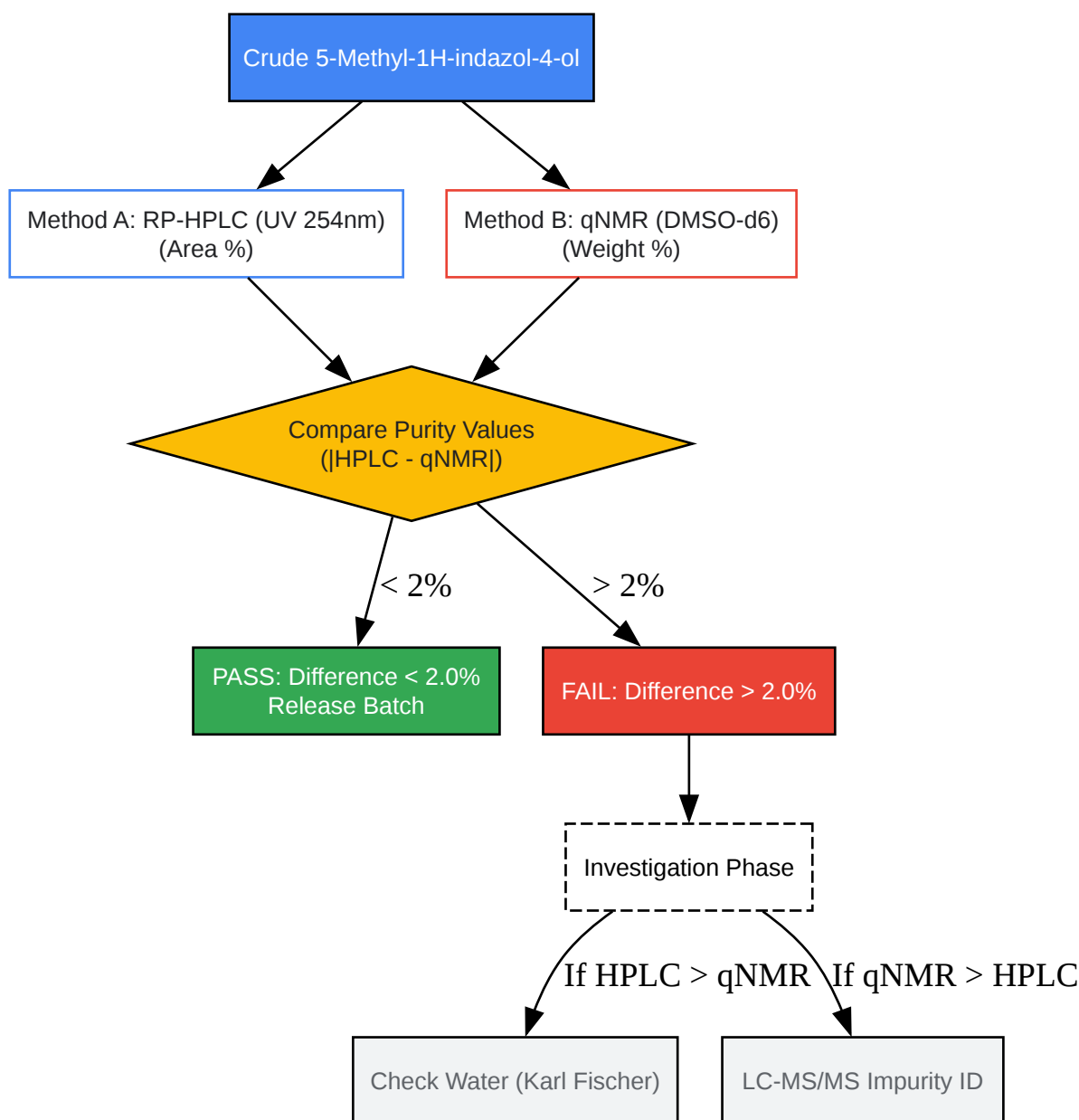
The core of this guide is the decision matrix used to reconcile differences between Method A (HPLC) and Method B (qNMR).

The Discrepancy Analysis

- Scenario 1: HPLC Purity > qNMR Purity
 - Cause: Presence of inorganic salts, moisture, or residual solvents (which are UV-transparent).^[1]
 - Action: Check Karl Fischer (water) and ROI (Residue on Ignition).^[1]
- Scenario 2: qNMR Purity > HPLC Purity
 - Cause: Different response factors (UV extinction coefficients) of impurities vs. the main peak.
 - Action: Use LC-MS to identify impurities with high UV absorbance.

Visualization of the Workflow

The following diagram illustrates the logical flow for cross-validating the purity of **5-Methyl-1H-indazol-4-ol**.



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Figure 1: Cross-validation decision tree for establishing the purity of pharmaceutical intermediates.

Comparative Data Summary

The table below summarizes the strengths and limitations of each method specifically for **5-Methyl-1H-indazol-4-ol**.

Feature	RP-HPLC (UV)	qNMR	LC-MS
Primary Output	Purity (% Area)	Purity (% Weight)	Molecular Identity (m/z)
Limit of Detection	High (ng range)	Low (mg range)	Very High (pg range)
Selectivity	Separates isomers	Distinguishes structures	Mass-specific
Blind Spots	UV-inactive salts/solvents	Overlapping proton signals	Ion suppression
Throughput	High (Automated)	Low (Manual prep)	Medium
Cost per Run	Low	High (Deuterated solvents)	High

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